

Application Notes and Protocols: Preparation of RU-Traak-2 Stock Solution

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Compound of Interest

Compound Name: RU-Traak-2

Cat. No.: B7854642

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These application notes provide a detailed protocol for the preparation of a stock solution of **RU-Traak-2**, a reversible inhibitor of the TWIK-related arachidonic acid-stimulated K⁺ (TRAAK) channel. Accurate preparation of this stock solution is critical for ensuring reproducibility and reliability in downstream experiments investigating the role of TRAAK channels in various physiological and pathological processes.

Introduction

RU-Traak-2 is a valuable pharmacological tool for studying the function of TRAAK (KCNK4), a member of the two-pore domain potassium (K2P) channel family. These channels are involved in establishing the resting membrane potential and regulating cellular excitability in the nervous system.^{[1][2]} Dysregulation of TRAAK channel activity has been implicated in pain, mechanosensation, and neuroprotection.^{[3][4]} **RU-Traak-2** offers a means to specifically inhibit TRAAK, thereby allowing for the elucidation of its roles in cellular signaling and disease.^{[5][6][7]}

Quantitative Data Summary

A clear understanding of the physicochemical properties of **RU-Traak-2** is essential for accurate stock solution preparation and experimental design.

Property	Value	Reference
Molecular Formula	C19H17N3OS	[5]
Molecular Weight	335.42 g/mol	[5]
Appearance	White to yellow solid	[5]
Solubility in DMSO	50 mg/mL (149.07 mM)	[5]
Recommended Stock Concentration	10 mM in DMSO	[6]
Storage of Solid	-20°C for 12 months; 4°C for 6 months	[6]
Storage of Stock Solution	-80°C for up to 6 months; -20°C for up to 1 month (protect from light)	[5][6]

Experimental Protocol: Preparation of a 10 mM RU-Traak-2 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **RU-Traak-2** in dimethyl sulfoxide (DMSO).

Materials:

- **RU-Traak-2** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes (amber or wrapped in foil)
- Pipette and sterile pipette tips
- Vortex mixer
- Analytical balance

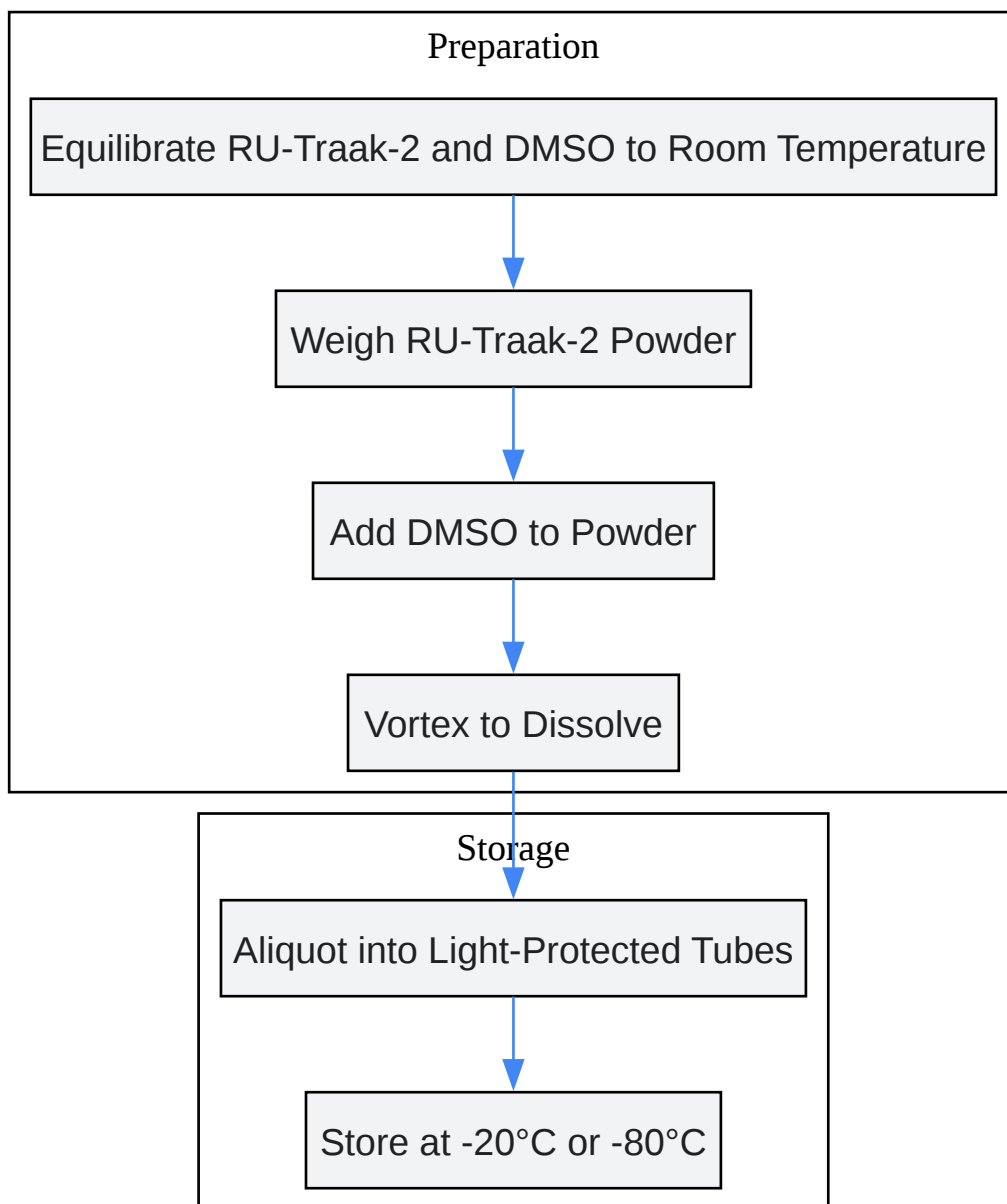
Procedure:

- **Equilibrate Reagents:** Allow the **RU-Traak-2** powder and DMSO to reach room temperature before use. This prevents condensation from forming on the compound and in the solvent.
- **Weighing RU-Traak-2:** Tare a clean, dry microcentrifuge tube on an analytical balance. Carefully weigh the desired amount of **RU-Traak-2** powder into the tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.35 mg of **RU-Traak-2**.
 - **Calculation:**
 - $\text{Volume (L)} \times \text{Concentration (mol/L)} = \text{Moles}$
 - $0.001 \text{ L} \times 0.010 \text{ mol/L} = 0.00001 \text{ mol}$
 - $\text{Moles} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
 - $0.00001 \text{ mol} \times 335.42 \text{ g/mol} = 0.00335 \text{ g} = 3.35 \text{ mg}$
- **Dissolving in DMSO:** Add the appropriate volume of DMSO to the microcentrifuge tube containing the **RU-Traak-2** powder. To prepare a 10 mM solution with 3.35 mg of **RU-Traak-2**, add 1 mL of DMSO.
- **Mixing:** Tightly cap the tube and vortex thoroughly until the solid is completely dissolved. Gentle warming in a 37°C water bath can aid in dissolution if necessary. Visually inspect the solution to ensure there are no undissolved particulates.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in amber or foil-wrapped microcentrifuge tubes.
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^[5] Always protect the solution from light.

Visualization of Experimental Workflow and Signaling Pathway

Experimental Workflow for Stock Solution Preparation

The following diagram illustrates the key steps in the preparation of the **RU-Traak-2** stock solution.

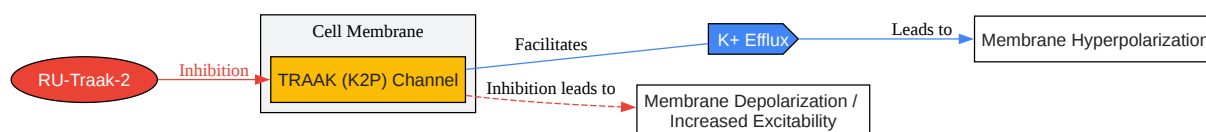


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Caption: Workflow for **RU-Traak-2** stock solution preparation.

Signaling Pathway of **RU-Traak-2** Action

This diagram depicts the inhibitory action of **RU-Traak-2** on the TRAAK potassium channel and its downstream consequences.



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Caption: Inhibition of TRAAK channel by **RU-Traak-2**.

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